Technical Monograph: 3-Bromo-2-methoxybenzonitrile

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Compound of Interest	
Compound Name:	*3-Bromo-2-methoxybenzonitrile*
CAS No.:	*874472-98-7*
Cat. No.:	*B1521028*

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CAS: 874472-98-7 | Formula: C_8H_6BrNO | M.W.: 212.04 g/mol [1]

Executive Summary

3-Bromo-2-methoxybenzonitrile is a high-value halogenated aromatic scaffold used primarily as a regioselective building block in the synthesis of small molecule inhibitors for oncology and immunology. Its structural utility lies in its orthogonal reactivity: the bromine atom at position 3 serves as a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the nitrile group at position 1 provides a gateway to heterocycles (triazoles, tetrazoles) or carboxylic acid derivatives.

This compound has gained significant prominence as a key intermediate in the manufacturing of Deucravacitinib (Sotyktu), a first-in-class TYK2 inhibitor approved for plaque psoriasis. It is also extensively utilized in the development of LRRK2 inhibitors for Parkinson's disease and Polymerase Theta (Polθ) inhibitors for HRD-positive cancers.

Chemical Profile & Specifications

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The following specifications represent the standard acceptance criteria for pharmaceutical-grade intermediates used in GMP synthesis.

Property	Specification	Notes
Appearance	White to off-white crystalline solid	Color indicates oxidation/impurities.
Purity (HPLC)	≥ 98.0%	Critical to prevent poisoning of Pd catalysts.
Melting Point	75 – 80 °C	Sharp range indicates high crystalline purity.
Solubility	Soluble in DCM, EtOAc, DMSO, MeOH	Poor solubility in water.
1H NMR (CDCl3)	δ 7.76 (d), 7.65 (d), 7.18 (t), 4.05 (s)	Distinct OMe singlet at ~4.0 ppm.
Key Impurity	3-Bromo-2-hydroxybenzonitrile	Result of incomplete methylation or hydrolysis.
Regio-Isomer	5-Bromo-2-methoxybenzonitrile	Common byproduct if synthesized via direct bromination.

Synthesis & Manufacturing Strategies

A. The "Self-Validating" Route: O-Methylation

While direct bromination of 2-methoxybenzonitrile is possible, it suffers from poor regioselectivity, often favoring the para (5-position) over the sterically crowded ortho (3-position). The most robust, field-proven route involves the O-methylation of 3-bromo-2-hydroxybenzonitrile. This ensures the bromine is locked in the correct position prior to the final step.

Protocol: Methylation of 3-Bromo-2-hydroxybenzonitrile

- Precursor: 3-Bromo-2-hydroxybenzonitrile (CAS 693232-06-3).

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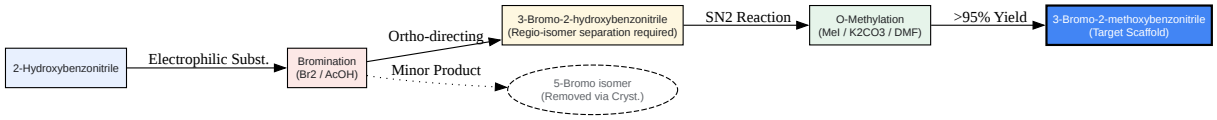
- Reagents: Methyl Iodide (MeI) or Dimethyl Sulfate (DMS); Potassium Carbonate (K_2CO_3).
- Solvent: DMF or Acetone (Polar aprotic solvents favor S_N2 mechanism).

Step-by-Step Methodology:

- Charge: To a reaction vessel, add 3-bromo-2-hydroxybenzonitrile (1.0 eq) and anhydrous DMF (5-10 volumes).
- Base Addition: Add K_2CO_3 (1.5 – 2.0 eq) in a single portion. Stir for 15 minutes at room temperature to form the phenoxide anion. Observation: The suspension may change color (often yellowing) as the phenoxide forms.
- Alkylation: Cool the mixture to 0–5 °C. Dropwise add Methyl Iodide (1.2 eq). Caution: Exothermic reaction.
- Reaction: Allow to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1) or HPLC.[2][3] The starting phenol (more polar) should disappear.
- Workup: Quench by pouring the mixture into ice-cold water (20 volumes). The product typically precipitates as a solid.
- Isolation: Filter the solid. Wash with water to remove inorganic salts.
- Purification: Recrystallize from Ethanol/Water or Heptane/EtOAc if necessary to remove traces of the starting phenol.

B. Synthesis Workflow Diagram

The following diagram illustrates the logic flow from raw materials to the target, highlighting the critical decision points for regiocontrol.



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Figure 1: Synthetic pathway prioritizing regiochemical fidelity via the hydroxy-intermediate.

Reactivity & Applications in Drug Discovery[5]

A. Palladium-Catalyzed Cross-Coupling

The C3-Bromine bond is chemically distinct from the nitrile group, allowing for selective activation.

- Suzuki-Miyaura: Coupling with aryl boronic acids to form biaryl cores (e.g., in TYK2 inhibitors).
- Buchwald-Hartwig: Amination to introduce solubilizing amine groups.
- Heck Reaction: Vinylation for extending the carbon chain.

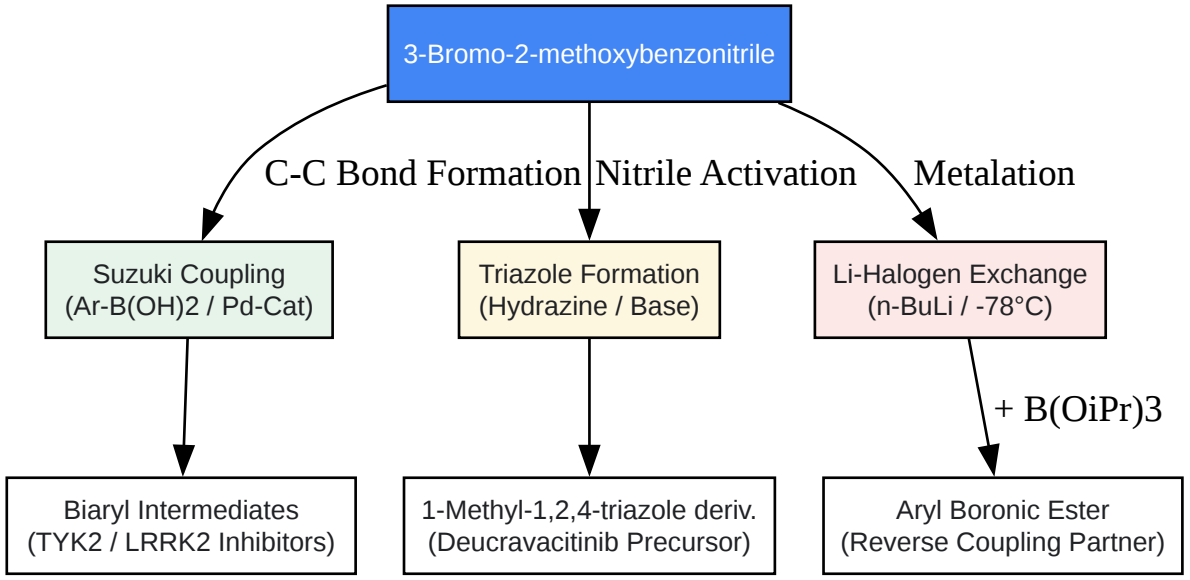
B. Heterocycle Formation (The Deucravacitinib Pathway)

In the synthesis of Deucravacitinib, the nitrile group is not merely a bystander; it is a precursor to the triazole ring.

- Condensation: The nitrile reacts with hydrazine derivatives (e.g., N-methylformylhydrazine) under alkaline conditions.
- Cyclization: This forms a 1,2,4-triazole ring fused or attached to the benzene core.
- Coupling: The bromine is then used to attach the amide-heterocycle tail via Suzuki coupling.

C. Reaction Map

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Figure 2: Divergent reactivity profile demonstrating the scaffold's versatility in medicinal chemistry.

Safety & Handling (MSDS Summary)

- GHS Classification: Warning. Acute Toxicity (Oral/Dermal/Inhalation) Category 4.
- Hazard Statements: H302 + H312 + H332 (Harmful if swallowed, in contact with skin, or inhaled). H315 (Causes skin irritation).
- Specific Risk: As a nitrile, metabolic activation can theoretically release cyanide, though the aromatic bond is robust. Treat as a potent bioactive intermediate.
- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Light sensitive (bromine bond lability).

References

- Crystal structure of 3-bromo-2-hydroxybenzonitrile.Acta Crystallographica Section E, 2015. [4] Link

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